

Essential Guide to the Proper Disposal of NVOC cage-TMP-Halo

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Compound of Interest

Compound Name: NVOC cage-TMP-Halo

Cat. No.: B10857641

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This document provides essential safety and logistical information for the proper disposal of **NVOC cage-TMP-Halo**, a cell-permeable and photoactivatable protein dimerization inducer used in dynamic cellular processes research.[1] Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. This guidance is intended for researchers, scientists, and drug development professionals.

Safety and Handling Precautions

Before disposal, it is imperative to handle **NVOC cage-TMP-Halo** with the appropriate safety measures. While the substance is not classified as hazardous, standard laboratory precautions should always be observed.[2]

Personal Protective Equipment (PPE):

- Wear protective gloves (e.g., nitrile or neoprene).
- Use safety glasses or goggles to prevent eye contact.[2]
- A lab coat is recommended to protect clothing.

Handling:

- Avoid generating dust or aerosols.[2]
- Ensure adequate ventilation in the handling area.[2]

- In case of accidental spills, absorb the material with an inert, liquid-binding material such as diatomite or universal binders. Decontaminate affected surfaces with alcohol and dispose of the contaminated material in accordance with local regulations.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **NVOC cage-TMP-Halo** are summarized in the table below.

Property	Value
Molecular Formula	C40H56ClN7O13
Molecular Weight	878.36 g/mol
CAS Number	2137894-98-3
Appearance	Solid
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.

Source: MedChemExpress Safety Data Sheet

Step-by-Step Disposal Protocol

The disposal of **NVOC cage-TMP-Halo** and associated waste should be conducted by following a clear and logical process. The primary directive is to adhere to all country, federal, state, and local regulations.

1. Waste Segregation and Collection:

- Solid Waste: Collect unused or expired **NVOC cage-TMP-Halo** powder in its original container or a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **NVOC cage-TMP-Halo** should be collected in a designated, leak-proof waste container. Do not mix with other incompatible waste streams.

- Contaminated Materials: Any materials that have come into contact with **NVOC cage-TMP-Halo**, such as pipette tips, gloves, and absorbent pads, should be collected in a separate, labeled waste bag or container.

2. Consultation of Institutional and Local Guidelines:

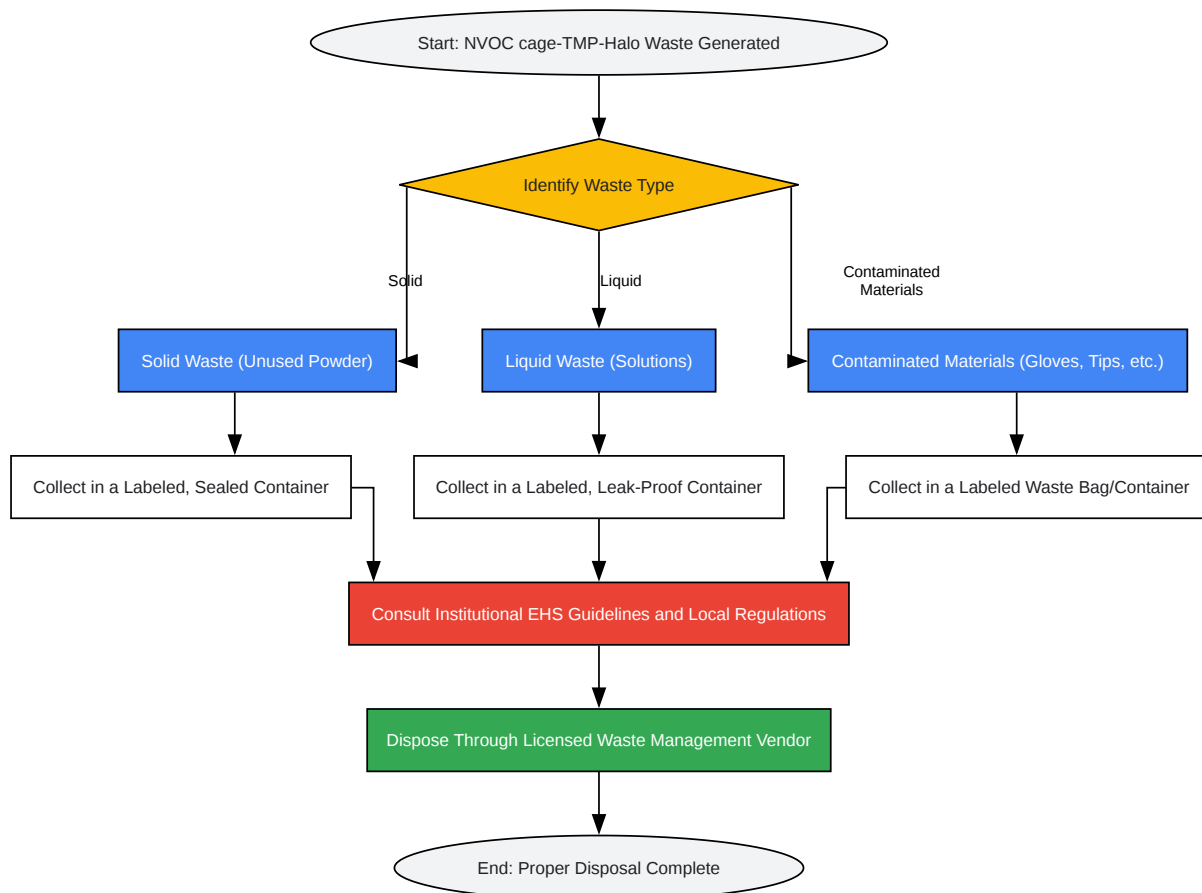
- Before final disposal, consult your institution's Environmental Health and Safety (EHS) department for specific protocols.
- Your EHS department will provide guidance on the proper waste streams and disposal vendors in compliance with local and national regulations.

3. Final Disposal:

- Transfer the collected waste to the designated accumulation area as instructed by your EHS department.
- Ensure all waste containers are properly labeled with the contents and associated hazards (if any).
- Disposal will be carried out through a licensed waste management contractor arranged by your institution.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **NVOC cage-TMP-Halo**.



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Caption: Disposal workflow for **NVOC cage-TMP-Halo**.

Disposal of HaloTag Protein Waste

For waste containing the HaloTag protein itself (e.g., from cell lysates or protein purification), it should generally be treated as biological waste.

- Liquid Biological Waste: Collect in a designated biohazardous waste container and decontaminate using an approved method such as autoclaving or chemical disinfection (e.g., treatment with 10% bleach) before disposal, in accordance with your institution's biosafety guidelines.
- Solid Biological Waste: Items contaminated with biological materials expressing HaloTag protein should be disposed of in biohazard bags and autoclaved before being discarded with regular laboratory waste.

Always consult your institution's biosafety manual for specific procedures regarding the handling and disposal of biological materials.

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References

- 1. NVOC cage-TMP-Halo Datasheet DC Chemicals [dcchemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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